

In-depth Technical Guide to Dugesin B: A Rearranged Neo-Clerodane Diterpenoid

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Compound of Interest

Compound Name: *Dugesin B*

Cat. No.: B12389262

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Core Compound Specifications

Dugesin B is a rearranged neo-clerodane diterpenoid that has been isolated from the plant *Salvia dugesii*.^{[1][2]} Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₄ O ₅	[3]
Molecular Weight	334.32 g/mol	[3]
IUPAC Name	(13R)-13-(furan-3-yl)-11-methyl-4,14-dioxatetracyclo[8.7.0.0 ^{2,6} .0 ^{12,16}]heptadeca-1(17),2(6),7,10,12(16)-pentaene-5,15-dione	PubChem
CAS Number	760973-66-8	PubChem
Class	Diterpenoid, Neo-Clerodane	[1][2]

Biological Activity

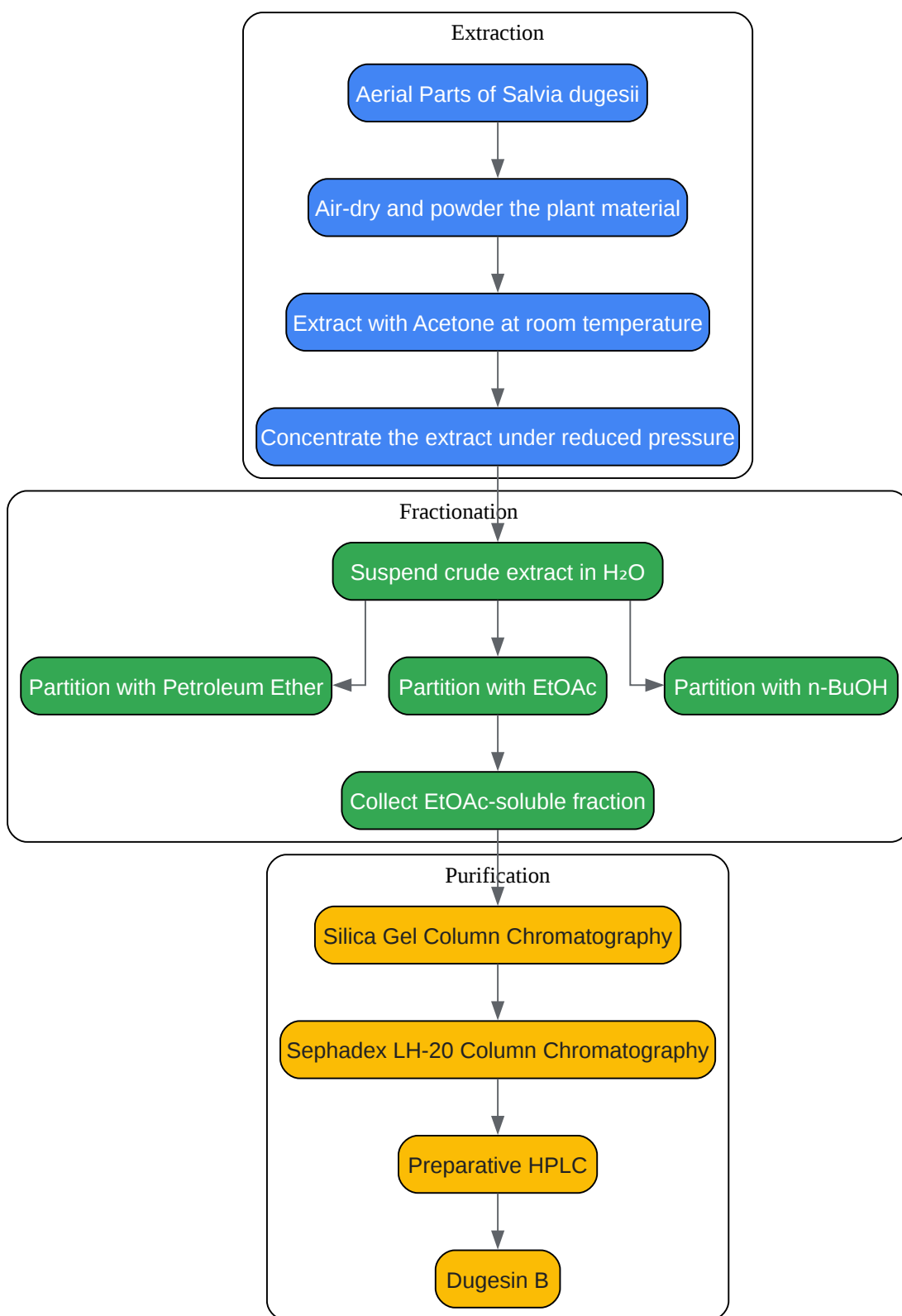
Diterpenoids isolated from *Salvia* species, including neo-clerodanes, have been investigated for a range of biological activities. The isolates from *Salvia dugesii*, including **Dugesin B**, have been evaluated for their anti-feedant, cytotoxic, and antiviral properties.^{[1][2]} A related compound isolated from the same plant, Dugesin F, was specifically noted as a non-toxic antiviral agent against the influenza virus FM1.^{[1][2]}

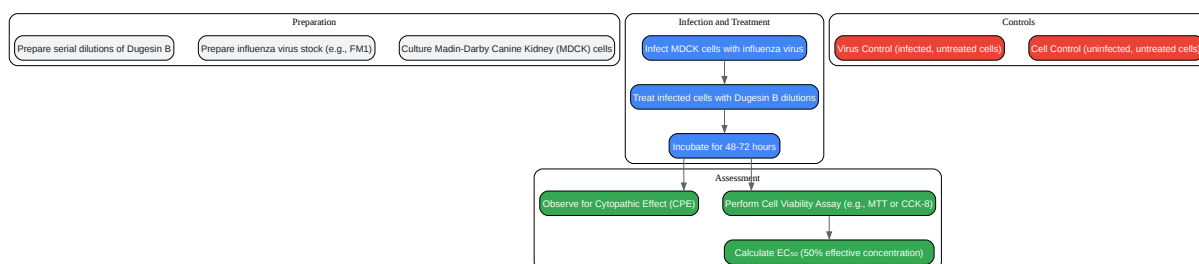
While specific quantitative bioactivity data for **Dugesin B** is not extensively available in the public domain, the general bioactivities of clerodane diterpenes suggest potential therapeutic applications. These compounds are known to exhibit anti-inflammatory and cytotoxic activities.^[4] For instance, some clerodane diterpenes have shown potent inhibitory effects against the NLRP3 inflammasome, a key component of the inflammatory response.^[4]

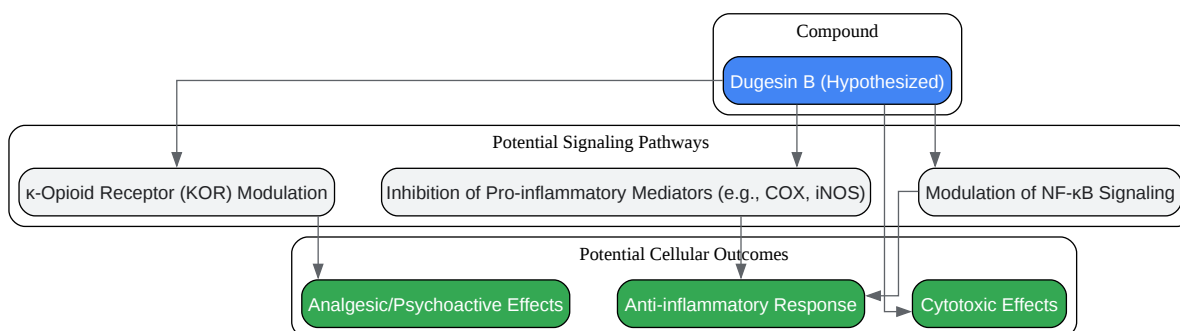
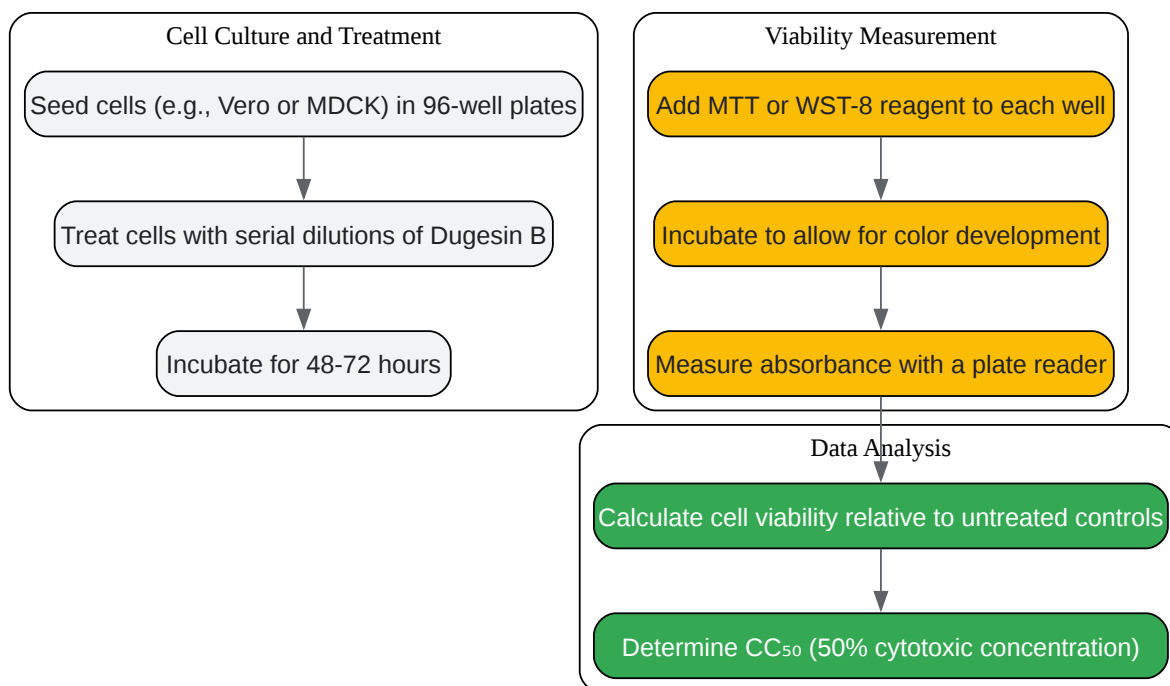
Experimental Protocols

Isolation of Dugesin B from *Salvia dugesii*

The following is a generalized workflow for the isolation of **Dugesin B** and other neo-clerodane diterpenoids from the aerial parts of *Salvia dugesii*, based on typical phytochemical investigation procedures.







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References

- 1. neo-Clerodane diterpenoids from *Salvia dugesii* and their bioactive studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Dugesin B | C₂₀H₁₄O₅ | CID 11267625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
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